

Application Notes and Protocols: Soxhlet Extraction of Lycopene from Plant Material

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Compound of Interest

Compound Name: *Lycopene*

Cat. No.: *B016060*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Lycopene, a bright red carotenoid pigment, is a potent antioxidant naturally found in many fruits and vegetables, most notably in tomatoes, watermelon, and guava. Its strong antioxidant properties have been linked to a reduced risk of several chronic diseases, making it a compound of significant interest in the pharmaceutical and nutraceutical industries. Soxhlet extraction is a widely used and efficient method for the solid-liquid extraction of thermally stable compounds like **lycopene** from plant matrices. This document provides a detailed protocol for the Soxhlet extraction of **lycopene**, along with data on solvent efficiency and methods for quantification.

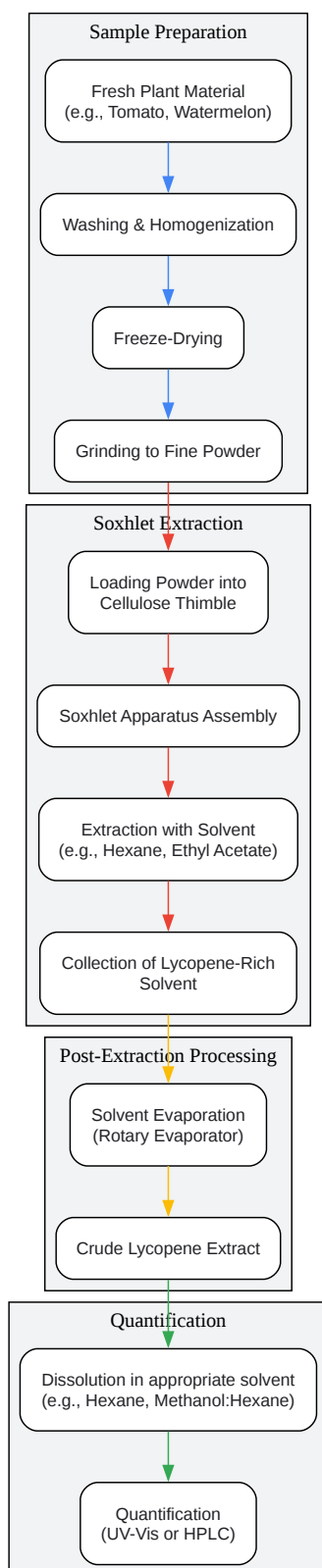
Quantitative Data Summary

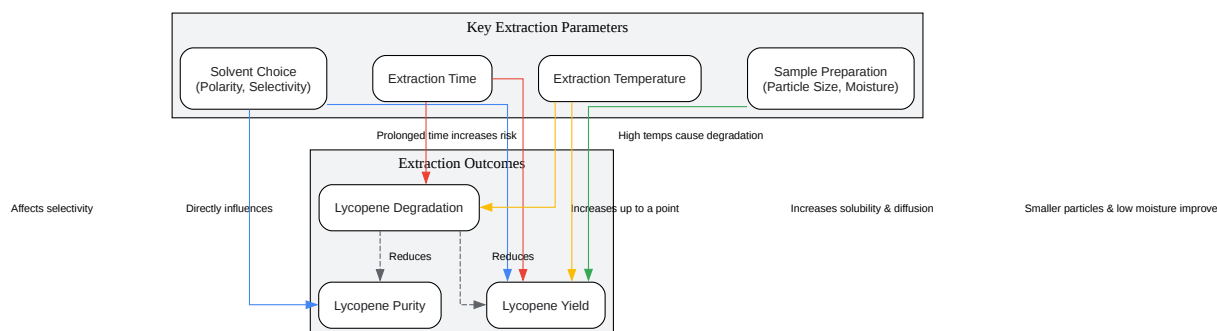
The choice of solvent significantly impacts the efficiency of **lycopene** extraction. The following table summarizes the **lycopene** yield from freeze-dried tomato powder using different solvents in a Soxhlet apparatus.

Solvent System	Lycopene Yield (mg/g of dry material)	Extraction Efficiency (%)	Reference
Hexane	3.58	79.20	[1]
Ethyl Acetate	4.39	97.12	[1]
Ethanol	1.25	27.65	[1]
Hexane:Ethanol:Acetone (2:1:1)	6.76	Not Reported	[2]
Acetone:Ethyl Acetate (1:1)	Not Reported (Optimized Solvent)	Not Reported	[3][4]

Note: The initial amount of **lycopene** in the freeze-dried tomato was determined to be 4.52 (\pm 0.18) mg/g by Soxhlet extraction with hexane for 12 hours[1].

Experimental Workflow Diagram





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References

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- 3. medcraveonline.com [medcraveonline.com]
- 4. Standardization of solvent extraction process for Lycopene extraction from tomato pomace - MedCrave online [medcraveonline.com]

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